

An In-depth Technical Guide to Pseudoisocyanine Iodide

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Compound of Interest

Compound Name: Pseudoisocyanine iodide

Cat. No.: B122728

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Introduction

Pseudoisocyanine iodide (PIC), a cyanine dye, is a versatile molecule extensively utilized in various scientific domains. This guide provides a comprehensive overview of its chemical properties, experimental applications, and its role as a modulator of specific biological pathways. Known for its unique spectroscopic characteristics, including the formation of J-aggregates, and its inhibitory effects on organic cation transporters, PIC serves as a valuable tool in fluorescence microscopy, materials science, and pharmacology.

Chemical and Physical Data

Pseudoisocyanine iodide is commercially available and is also known by several synonyms, including 1,1'-Diethyl-2,2'-cyanine iodide, Decynium 22, and Quinolinium, 1-ethyl-2-[(1-ethyl-2(1H)-quinolinyldene)methyl]-, iodide.^{[1][2][3]} Its fundamental chemical and physical properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	977-96-8	[1][4][5][6]
Molecular Formula	C ₂₃ H ₂₃ IN ₂	[1][2][7]
Molecular Weight	454.35 g/mol	[1][2]
Appearance	Dark red crystalline solid	[5]
Monomer Absorption Max (λ _{max})	~523-525 nm	[6][8]
J-Aggregate Absorption Max (λ _{max})	~573 nm	[2][8]
Solubility	Soluble in organic solvents. A stock solution can be prepared in Tris-HCl buffer.	[6][7]
Storage	Store protected from light.	[5]

Experimental Protocols

J-Aggregate Formation in Solution

The formation of J-aggregates is a hallmark of **Pseudoisocyanine iodide**, leading to a distinct, narrow, and red-shifted absorption band.[8] This property is concentration-dependent and can be induced in aqueous solutions.

Methodology:

- **Stock Solution Preparation:** Prepare a 200 μM stock solution of **Pseudoisocyanine iodide** by dissolving the powder in a suitable buffer, such as Tris-HCl (10 mM NaCl, 5 mM Tris HCl, pH 7.0).[6] To aid dissolution, the solution can be sonicated for 1 hour at 60 °C.[6]
- **Filtration:** After cooling to room temperature, filter the solution through a 0.2 μm syringe filter to remove any undissolved particles.[6]
- **Concentration Determination:** The final concentration of the PIC monomer stock solution should be confirmed by UV-vis absorbance spectroscopy, using a molar absorption

coefficient of 53,500 M⁻¹ cm⁻¹ at 523 nm.[6]

- Induction of Aggregation: The formation of J-aggregates can be induced by increasing the dye concentration in an aqueous solution containing salt, for example, 0.2 M NaCl.[8] The appearance and growth of a narrow absorption band at approximately 573 nm indicate the formation of J-aggregates.[8]

Visualization of J-Aggregates in Thin Films

Pseudoisocyanine iodide J-aggregates can be incorporated into thin films for applications in materials science and photonics.

Methodology:

- Precursor Solution: Prepare a solution of a polymer matrix, such as cellulose acetate, in a suitable solvent.[4]
- Dye Incorporation: Add **Pseudoisocyanine iodide** to the polymer solution.
- Induction of Aggregation: The aggregation of PIC within the film can be induced by the addition of a salt, such as potassium iodide (KI), to the precursor solution.[4]
- Film Formation: Produce the thin film using a technique like spin coating.[4]
- Characterization: The formation of J-aggregates within the film can be confirmed by UV-vis spectroscopy, observing the characteristic red-shifted absorption peak.[4]

Biological Activity and Signaling Pathways

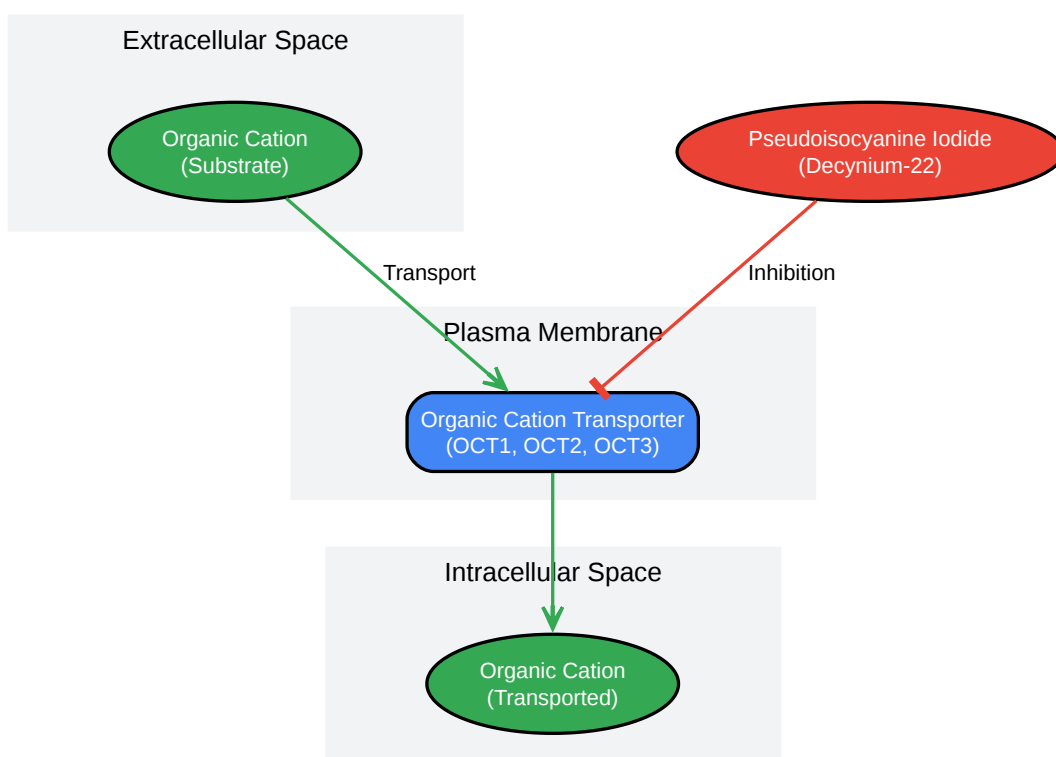
Pseudoisocyanine iodide, also known as Decynium-22 in this context, is a known inhibitor of organic cation transporters (OCTs), which are part of the Solute Carrier (SLC) 22 family.[9] These transporters play a crucial role in the disposition of a wide range of endogenous compounds, drugs, and xenobiotics.

Mechanism of Action:

PIC acts as an inhibitor of OCT1, OCT2, and OCT3.[9] These transporters facilitate the movement of organic cations across the plasma membrane. By binding to these transporters,

PIC blocks their function, thereby inhibiting the transport of their substrates. This inhibitory action is the basis for its potential pharmacological effects, including antidepressant-like activity.

The following diagram illustrates the inhibitory effect of **Pseudoisocyanine iodide** on organic cation transporters.



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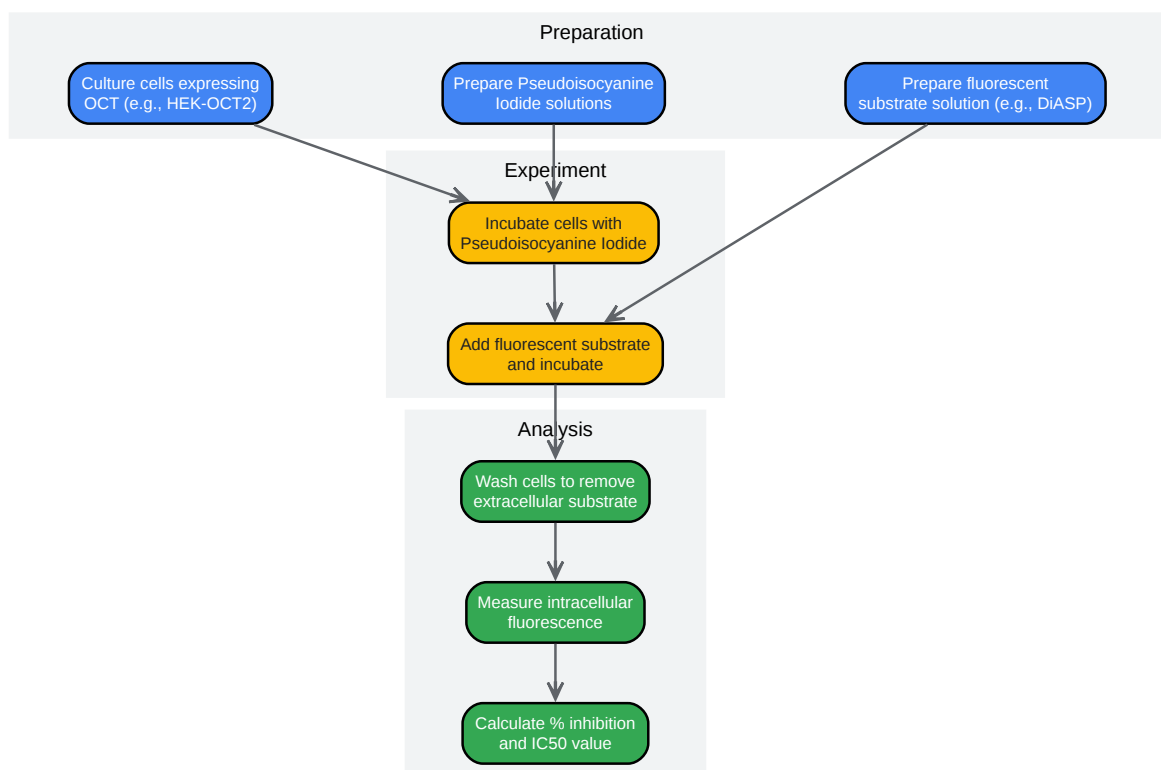
Caption: Inhibition of Organic Cation Transporters by **Pseudoisocyanine Iodide**.

Experimental Workflow for Assessing OCT Inhibition

A common method to assess the inhibitory potential of compounds like **Pseudoisocyanine iodide** on organic cation transporters involves using a fluorescent substrate and measuring its

uptake in cells expressing the transporter.

The following diagram outlines a typical experimental workflow.



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Caption: Workflow for Organic Cation Transporter Inhibition Assay.

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